

Amthamine dihydrobromide solubility and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amthamine dihydrobromide

Cat. No.: B1667265

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Amthamine Dihydrobromide: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and storage of **amthamine dihydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **amthamine dihydrobromide**?

A1: The recommended solvent for **amthamine dihydrobromide** is water. It is soluble in water up to 100 mM^{[1][2][3]}. For cell-based assays, Dimethyl Sulfoxide (DMSO) has also been used as a solvent^[1].

Q2: How should I store **amthamine dihydrobromide** powder?

A2: **Amthamine dihydrobromide** powder should be stored under desiccating conditions at -20°C for both short-term and long-term storage^{[1][4]}. Under these conditions, it can be stored for up to 12 months and has shown stability for at least four years^{[1][4]}.

Q3: How should I store stock solutions of **amthamine dihydrobromide**?

A3: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles[5]. For optimal stability, store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month in sealed containers, protected from moisture[5].

Q4: Can I store **amthamine dihydrobromide** at 2-8°C?

A4: While some sources may mention storage at 2-8°C, the most consistent recommendation for long-term stability of the solid compound is -20°C under desiccating conditions[1][4].

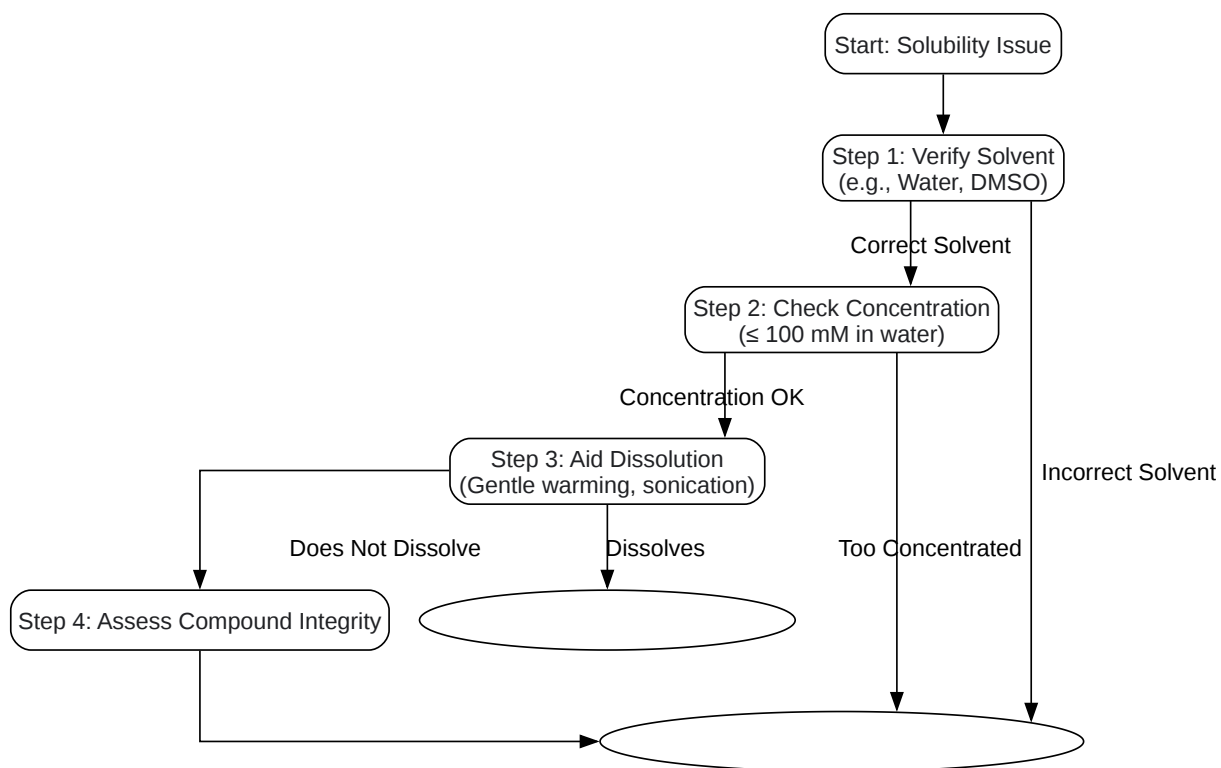
Troubleshooting Guide

Issue: Difficulty Dissolving **Amthamine Dihydrobromide**

If you encounter issues with dissolving **amthamine dihydrobromide**, follow these troubleshooting steps:

- **Verify the Solvent:** Ensure you are using a recommended solvent, such as water.
- **Check the Concentration:** Attempting to prepare a solution above the known solubility limit (100 mM in water) will result in incomplete dissolution[1][2].
- **Gentle Warming and Sonication:** To aid dissolution, you can gently warm the solution to 37°C and use a sonicator bath.
- **Assess Compound Integrity:** If solubility issues persist, consider the possibility of compound degradation due to improper storage.

Solubility Troubleshooting Workflow



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Caption: A flowchart for troubleshooting **amthamine dihydrobromide** solubility issues.

Data Presentation

Solubility of Amthamine Dihydrobromide

Solvent	Concentration	Reference(s)
Water	Soluble up to 100 mM	[1] [2] [3]
Water	< 31.91 mg/mL	[6]
DMSO	Used as a solvent in cell-based assays	[1]

Storage Conditions for Amthamine Dihydrobromide

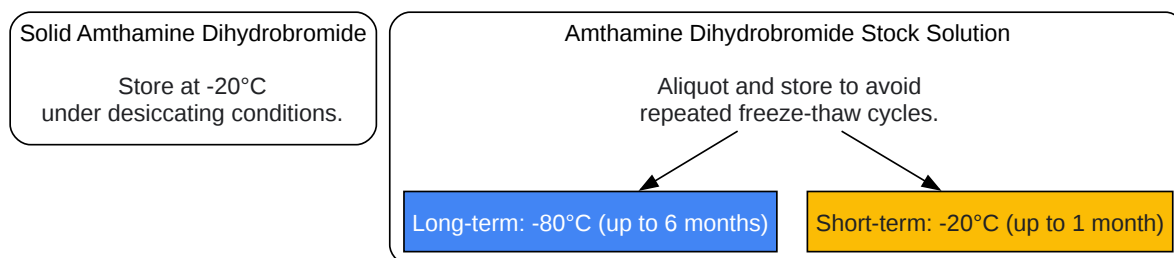
Format	Condition	Temperature	Duration	Reference(s)
Solid	Desiccate	-20°C	Up to 12 months (stable ≥ 4 years)	[1] [4]
Stock Solution	Sealed, away from moisture	-80°C	Up to 6 months	[5]
Stock Solution	Sealed, away from moisture	-20°C	Up to 1 month	[5]

Experimental Protocols

Protocol for Preparing an Aqueous Stock Solution

- **Weighing:** Accurately weigh the desired amount of **amthamine dihydrobromide** powder (Molecular Weight: 319.06 g/mol) in a sterile container.
- **Solvent Addition:** Add the appropriate volume of high-purity water to achieve the target concentration (e.g., for a 100 mM solution, add 3.13 mL of water per 100 mg of compound).
- **Dissolution:** Vortex or gently agitate the mixture until the solid is completely dissolved. If needed, gentle warming (up to 37°C) or sonication can be applied.
- **Sterilization (Optional):** If the solution is for use in cell culture, sterilize it by passing it through a 0.22 µm filter[\[5\]](#).
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots and store at -20°C or -80°C.

Recommended Storage Conditions Diagram



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Caption: Recommended storage conditions for solid and solution forms of **amthamine dihydrobromide**.

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- To cite this document: BenchChem. [Amthamine dihydrobromide solubility and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1667265#amthamine-dihydrobromide-solubility-and-storage-conditions>]

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